

# Application Notes and Protocols: Freund's Complete Adjuvant-Induced Arthritis Model Using GSK1482160

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## Compound of Interest

Compound Name: GSK1482160

Cat. No.: B607767

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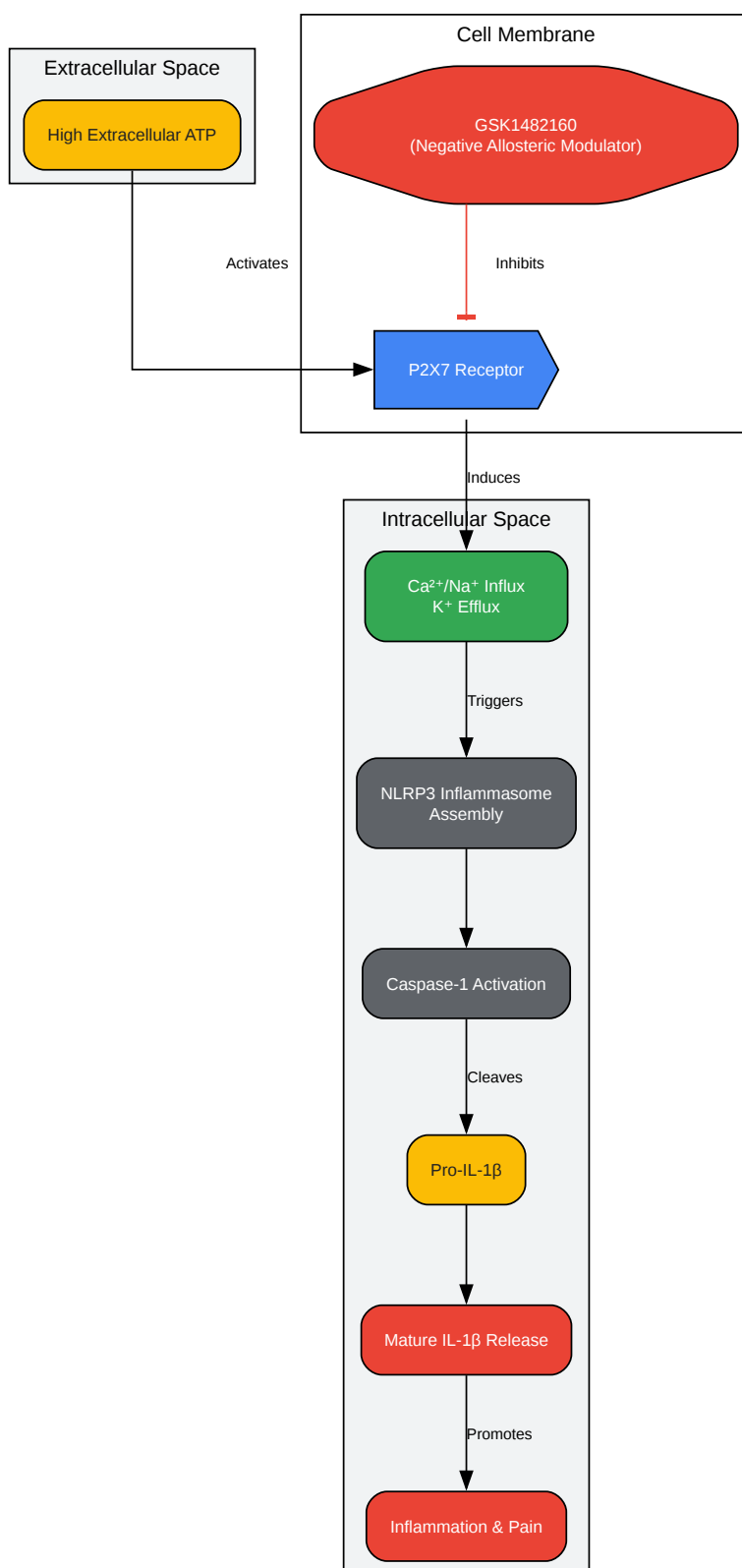
## Introduction

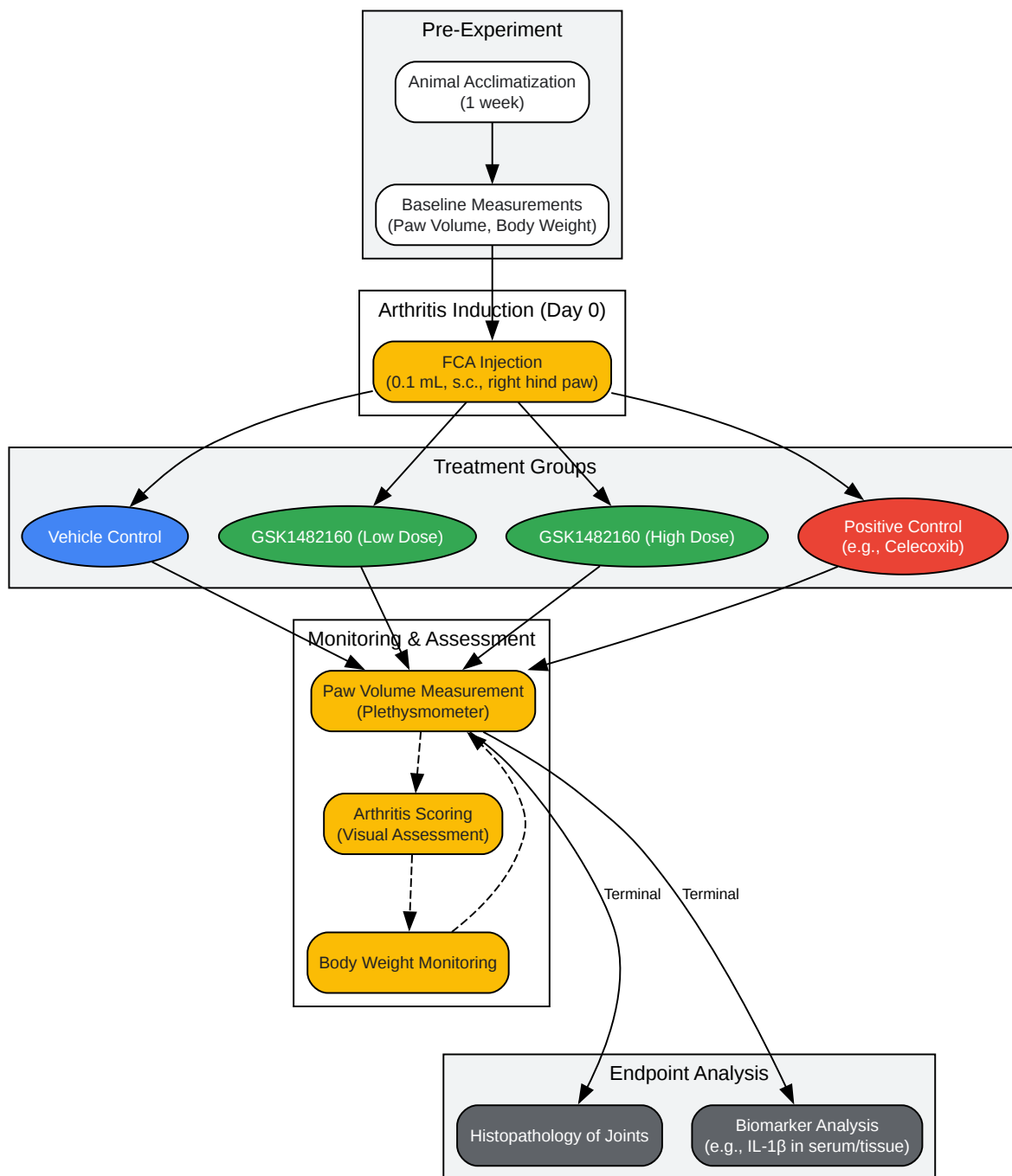
Freund's Complete Adjuvant (FCA)-induced arthritis in rodents is a widely utilized and well-characterized preclinical model for studying the pathogenesis of inflammatory arthritis, particularly rheumatoid arthritis. This model is instrumental in the evaluation of novel anti-inflammatory and analgesic compounds. This document provides detailed application notes and protocols for inducing arthritis using FCA and for evaluating the therapeutic potential of **GSK1482160**, a negative allosteric modulator of the P2X7 receptor. **GSK1482160** has been shown to be effective in preclinical models of inflammatory pain.<sup>[1][2]</sup>

**GSK1482160** exerts its effects by targeting the P2X7 receptor, an ATP-gated ion channel primarily expressed on immune cells.<sup>[1][2]</sup> Activation of the P2X7 receptor by high concentrations of extracellular ATP, often present at sites of inflammation and tissue injury, triggers the release of pro-inflammatory cytokines, most notably interleukin-1 $\beta$  (IL-1 $\beta$ ).<sup>[1]</sup> By modulating the P2X7 receptor, **GSK1482160** inhibits the release of these key inflammatory mediators, thereby reducing inflammation and pain.

## P2X7 Receptor Signaling Pathway in Inflammation

The P2X7 receptor plays a crucial role in the inflammatory cascade. Upon activation by extracellular ATP, the receptor forms a non-selective cation channel, leading to an influx of  $\text{Ca}^{2+}$  and  $\text{Na}^{+}$  and an efflux of  $\text{K}^{+}$ . This potassium efflux is a critical signal for the assembly of the NLRP3 inflammasome, a multi-protein complex that activates caspase-1. Activated caspase-1 then cleaves pro-IL-1 $\beta$  and pro-IL-18 into their mature, biologically active forms, which are subsequently released from the cell to propagate the inflammatory response.





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## References

- 1. Pharmacokinetic and pharmacodynamic profiling of a P2X7 receptor allosteric modulator GSK1482160 in healthy human subjects - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [medchemexpress.com](https://medchemexpress.com) [[medchemexpress.com](https://medchemexpress.com)]
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